

Phase diagrams of argon and krypton at different pressures and temperatures

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An In-depth Technical Guide to the Phase Diagrams of Argon and Krypton

This technical guide provides a comprehensive overview of the phase diagrams of argon (Ar) and krypton (Kr), focusing on their behavior under varying pressure and temperature conditions. It is intended for researchers, scientists, and professionals in drug development who utilize these noble gases in their work, such as in cryogenics, sputtering, or as inert atmospheres. This document details the critical and triple points, experimental methodologies for phase diagram determination, and the crystal structures of their solid phases.

Phase Diagram Overview

The phase diagrams of argon and krypton are graphical representations of their physical states (solid, liquid, and gas) under different conditions of temperature and pressure.[1] Like most pure substances, their diagrams feature three distinct regions corresponding to the solid, liquid, and vapor phases. The lines separating these regions represent the conditions where two phases coexist in equilibrium. The intersection of these three lines is the triple point, a unique condition where all three phases coexist.[2] The liquid-vapor equilibrium line terminates at the critical point, beyond which the liquid and gas phases become indistinguishable, forming a supercritical fluid.[1]

Quantitative Phase Diagram Data

The key thermodynamic coordinates for the phase diagrams of argon and krypton are summarized below. These values are essential for establishing experimental conditions and



understanding the physical state of the substance.

Table 1: Argon (Ar) Phase Diagram Coordinates

Parameter	Temperature	Pressure
Triple Point	83.7 K (-189.4 °C)	0.68 atm (68.9 kPa)
Critical Point	150.8 K (-122.3 °C)	48.3 atm (4.9 MPa)
Normal Boiling Point	87.2 K (-185.9 °C)	1 atm (101.3 kPa)
Normal Melting Point	84.1 K (-189.0 °C)	1 atm (101.3 kPa)

Data sourced from references:[2][3][4][5]

Table 2: Krypton (Kr) Phase Diagram Coordinates

Parameter	Temperature	Pressure
Triple Point	115.77 K (-157.4 °C)	0.72 atm (73.2 kPa)
Critical Point	209.4 K (-63.7 °C)	54.3 atm (5.5 MPa)
Normal Boiling Point	119.93 K (-153.2 °C)	1 atm (101.3 kPa)
Normal Melting Point	115.79 K (-157.4 °C)	1 atm (101.3 kPa)

Data sourced from references:[6][7][8][9][10]

Experimental Protocols for Phase Diagram Determination

The determination of phase diagrams involves a range of experimental techniques designed to detect phase transitions under controlled temperature and pressure.

Methodologies for Detecting Phase Transitions

Several methods are employed to identify the boundaries between phases:



- Thermal Analysis: Techniques like Differential Thermal Analysis (DTA) and Differential
 Scanning Calorimetry (DSC) are widely used.[11][12] These methods detect the heat
 absorbed or released during a phase change (e.g., melting or boiling) by measuring the
 temperature difference between the sample and a reference material as they are heated or
 cooled at a constant rate.[12]
- X-ray Diffraction (XRD): XRD is a powerful tool for identifying the crystal structure of the solid phase.[11] By performing XRD measurements at various temperatures and pressures, scientists can map the solid phase boundaries and detect any solid-solid phase transitions.
 [13]
- Direct Visual Observation: For high-pressure studies, particularly within a diamond anvil cell, direct visual observation can be used to detect melting. The surface of the sample is illuminated, often with a laser, and changes in surface texture or motion indicate the onset of melting.[14]

High-Pressure and Low-Temperature Apparatus

Achieving the conditions necessary to map the phase diagrams of cryogenic gases like argon and krypton requires specialized equipment:

- Diamond Anvil Cell (DAC): The DAC is a primary tool for generating extremely high
 pressures. The sample is compressed between two small, flat diamond faces. The
 transparency of diamonds allows for direct visual observation and for various spectroscopic
 and diffraction measurements to be performed on the sample while it is under pressure.[13]
 [14]
- Cryostats: To achieve the low temperatures required to solidify argon and krypton, the
 experimental setup (including the DAC) is housed within a cryostat. Cryostats use liquid
 nitrogen or liquid helium to cool the sample chamber to the desired temperature.
- Pressure and Temperature Control: Pressure is typically determined by measuring the fluorescence of a ruby chip placed inside the sample chamber alongside the argon or krypton. The temperature is monitored using thermocouples or resistance thermometers integrated into the cryostat and sample holder.[15]



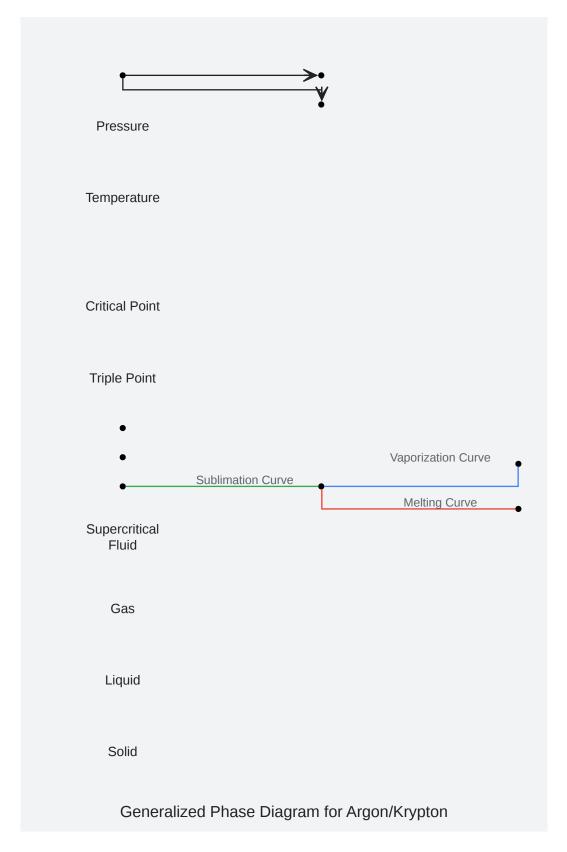
Solid Phase Crystal Structure

Under ambient pressure, both solid argon and solid krypton crystallize in a face-centered cubic (fcc) structure, also known as cubic close-packed (ccp).[16][17] This structure is typical for noble gases due to the spherical nature of their atoms and the dominance of van der Waals forces. Studies have shown that argon maintains its fcc structure up to high pressures.[18] Molecular dynamics simulations confirm that argon crystallizes into a stable fcc lattice upon cooling from the liquid state.[19]

Visualizations General Phase Diagram

The following diagram illustrates the typical phase behavior of a simple substance like argon or krypton, showing the relationship between the solid, liquid, and gaseous states.





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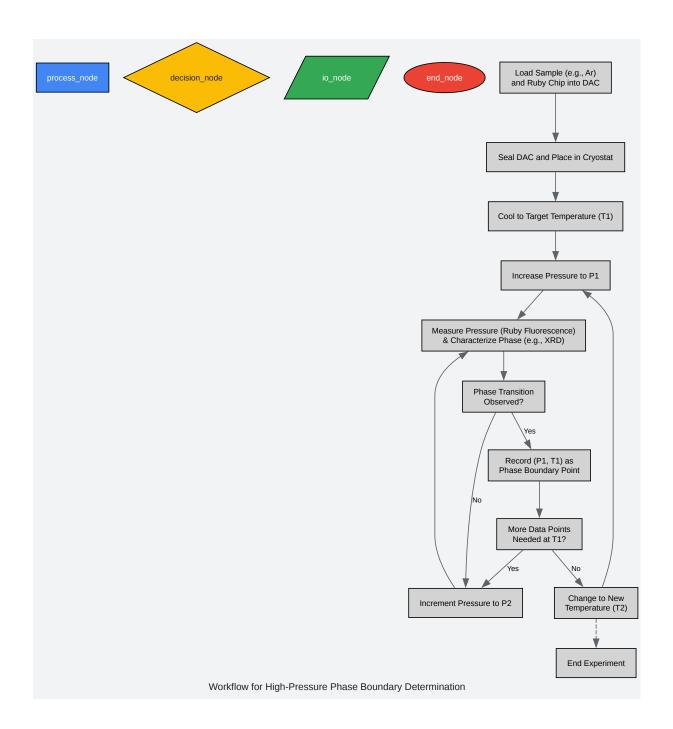
Caption: Generalized P-T phase diagram for a simple substance.



Experimental Workflow

This diagram outlines the logical flow of an experiment designed to determine a phase boundary using a diamond anvil cell.





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Caption: Experimental workflow for phase boundary determination.



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